

Elemental analysis calculat

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Compound of Interest

Compound Name: 2-Chloro-1,3,5-trimethoxybenzene
CAS No.: 67827-56-9
Cat. No.: B1345492

Title: Elemental Analysis of Halogenated Building Blocks: A Methodological Comparison for **2-Chloro-1,3,5-trimethoxybenzene**

Executive Summary **2-Chloro-1,3,5-trimethoxybenzene** (CAS: 67827-56-9) is a sterically demanding aryl halide frequently utilized as a reactant in F building block is a strict quality control requirement. However, the presence of the chlorine atom introduces significant matrix interference during stanc Microcoulometry), providing theoretical calculations, experimental workflows, and comparative data.

Theoretical Elemental Calculation

Before evaluating instrumental performance, we must establish the absolute theoretical mass percentages for **2-Chloro-1,3,5-trimethoxybenzene** (C deviation (RSD).

- Carbon (C): 9 atoms \times 12.011 g/mol = 108.099 g/mol
- Hydrogen (H): 11 atoms \times 1.008 g/mol = 11.088 g/mol
- Chlorine (Cl): 1 atom \times 35.453 g/mol = 35.453 g/mol
- Oxygen (O): 3 atoms \times 15.999 g/mol = 47.997 g/mol
- Total Molecular Weight: 202.637 g/mol

Theoretical Composition Benchmark:

- %C: $(108.099 / 202.637) \times 100 = 53.35\%$
- %H: $(11.088 / 202.637) \times 100 = 5.47\%$
- %Cl: $(35.453 / 202.637) \times 100 = 17.50\%$
- %O: $(47.997 / 202.637) \times 100 = 23.69\%$

Comparative Analytical Modalities

A. Automated CHNS/O Analysis (Modified Dumas Method) Modern elemental analyzers utilize dynamic flash combustion to determine C, H, and O si critical challenge: chlorine combusts into hydrogen chloride (HCl) and free chlorine gas (Cl₂)[2]. Causality & Solution: If these halogenated gases rea combustion tube must be packed with a halogen scrubber, typically silver wool or silver tungstate (Ag₂WO₄). The silver reacts stoichiometrically with

B. Oxidative Microcoulometry (NSX Analysis) While CHNS/O analyzers intentionally trap chlorine to protect the detector, microcoulometry is designec The electrical charge required to regenerate the consumed Ag⁺ is directly proportional to the chlorine concentration, offering extreme sensitivity witho

C. Schöniger Flask Combustion + Ion Chromatography (SFC-IC) A highly reliable, albeit more manual, alternative for halogen quantification. The sample is then quantified via Ion Chromatography.

Experimental Protocols

Protocol 1: CHNS/O Determination via Flash Combustion

- Sample Preparation: Weigh 2.000 – 3.000 mg of **2-Chloro-1,3,5-trimethoxybenzene** into a combustible tin (Sn) capsule using a microbalance[5].
- Flash Combustion: Drop the Sn capsule into the quartz combustion reactor (1000°C). The oxidation of the tin capsule triggers a localized exotherm.
- Halide Scrubbing: Pass the combustion gases (CO₂, H₂O, HCl, O₂) through a bottom layer of silver wool inside the reactor to precipitate AgCl[2].
- Reduction: Route the scrubbed gas stream through a reduction furnace containing elemental copper at 600°C to remove excess oxygen[2].
- Separation & Detection: Sweep the gases via Helium carrier gas through a GC column. Quantify the separated CO₂ and H₂O peaks using a TCD[2].

Protocol 2: Chlorine Determination via Microcoulometry

- Sample Introduction: Introduce 1.000 mg of the compound into a horizontal furnace via a quartz boat.
- Combustion: Combust the sample at 1050°C in an Ar/O₂ mixture to quantitatively convert organic chlorine to HCl[7].
- Coulometric Titration: Route the HCl gas into a titration cell containing an acetic acid electrolyte and Ag⁺ ions.
- Quantification: Measure the current required to regenerate the Ag⁺ consumed by the precipitation of AgCl. Calculate the mass percentage based on the current measurement.

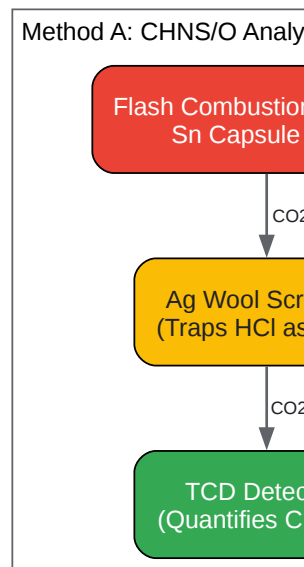
Performance Data Comparison

The following table synthesizes expected experimental performance data for **2-Chloro-1,3,5-trimethoxybenzene** across the three discussed modalities.

Parameter	Theoretical Value (%)	CHNS/O Analyzer (Modi)
Carbon (C)	53.35	53.28 ± 0.15
Hydrogen (H)	5.47	5.51 ± 0.08
Oxygen (O)	23.69	23.80 ± 0.20
Chlorine (Cl)	17.50	N/A (Trapped)
Analysis Time	N/A	~10 mins
Primary Use	N/A	C, H, O Quantification

Analytical Workflows

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Comparative analytical workflows for C, H, O, and Cl determination in halogenated compounds.

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